

1-Nitroso-pyrroloperidine: A Technical Overview

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Compound of Interest

Compound Name: 1-Nitroso-pyrroloperidine

Cat. No.: B15807092

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Introduction: **1-Nitroso-pyrroloperidine**, chemically known as 1-Nitrosooctahydro-1H-pyrrolo[3,4-b]pyridine, is a nitrosamine impurity of interest in the pharmaceutical industry.[1][2][3][4] As with other nitrosamines, it is crucial to characterize its chemical properties, potential metabolic pathways, and toxicological profile to ensure drug safety and regulatory compliance. This technical guide provides a summary of the currently available information on **1-Nitroso-pyrroloperidine** and outlines hypothetical pathways for its formation and metabolism based on related, well-studied nitrosamine compounds.

Chemical and Physical Properties

1-Nitroso-pyrroloperidine is a complex heterocyclic compound containing a nitroso group. While a comprehensive, experimentally determined dataset for its physical properties is not widely available in public literature, its basic chemical identifiers have been established. This compound is often supplied as a reference standard for analytical purposes in the pharmaceutical industry.[1][2]

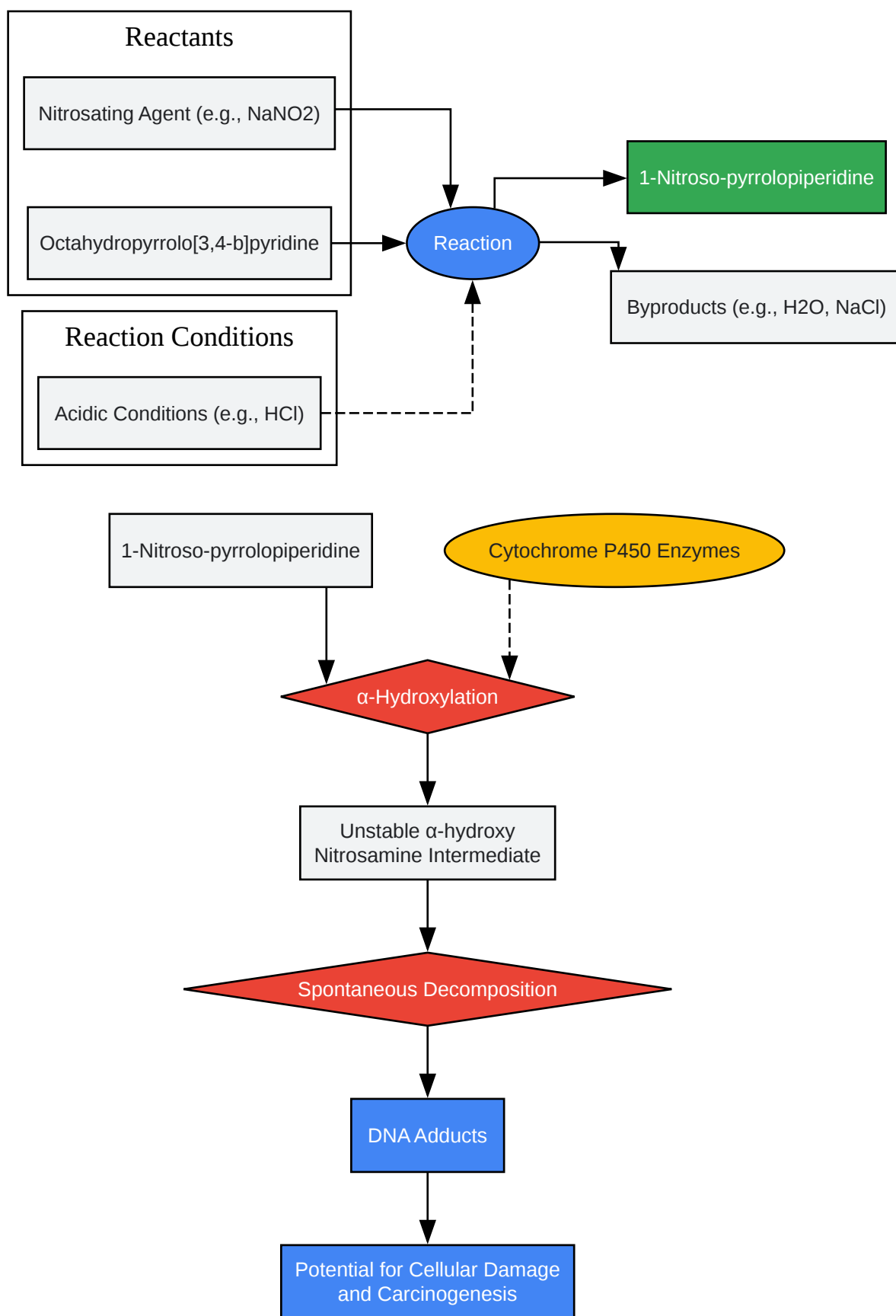
Table 1: Chemical Identifiers and Properties of **1-Nitroso-pyrroloperidine**

Property	Value	Source(s)
Chemical Name	1-Nitrosooctahydro-1H-pyrrolo[3,4-b]pyridine	[1][2][4][5]
Synonym	(4aS,7aS)-1-Nitrosooctahydro-1H-pyrrolo[3,4-b]pyridine	[5]
Molecular Formula	C ₇ H ₁₃ N ₃ O	[2][3][4][5][6][7][8]
Molecular Weight	155.2 g/mol	[2][3][4][5][6][8]
CAS Number	Not Available (NA)	[2][3][4][5]
SMILES	O=NN1CCCC2C1CNC2	
InChI	InChI=1S/C7H13N3O/c11-9-10-3-1-2-6-4-8-5-7(6)10/h6-8H,1-5H2	[6]

Hypothetical Synthesis and Formation

While a specific, detailed experimental protocol for the synthesis of **1-Nitroso-pyrroloperidine** is not publicly documented, its formation can be logically inferred from the general mechanism of nitrosamine formation. This typically involves the reaction of a secondary amine with a nitrosating agent, such as nitrous acid (formed from nitrites in acidic conditions).

The precursor to **1-Nitroso-pyrroloperidine** is octahydropyrrolo[3,4-b]pyridine, a secondary amine. The nitrosation reaction would proceed as follows:



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